

Physical and chemical properties of JD-02

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JD-02

Cat. No.: B12385727

[Get Quote](#)

References

- 1. jdpharmaceuticals.com [jdpharmaceuticals.com]
- 2. Selective Janus Kinase 2 (JAK2) Pseudokinase Ligands with a Diaminotriazole Core - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of JD-02]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385727#physical-and-chemical-properties-of-jd-02]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com